

LEB-03-145: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: LEB-03-145

Cat. No.: B12402045

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility and stability data for **LEB-03-145**, a WEE1 deubiquitinase-targeting chimera (DUBTAC). The information presented is intended to support researchers and drug development professionals in the handling, formulation, and experimental design involving this compound.

Core Compound Information

LEB-03-145 is a novel research compound designed for targeted protein stabilization. It functions as a WEE1 DUBTAC, linking the WEE1 inhibitor AZD1775 (Adavosertib) to the OTUB1 recruiter EN523 via a C5 alkyl linker.^[1] This mechanism of action is intended to induce the stabilization of the WEE1 protein.

Solubility Data

Currently, publicly available quantitative solubility data for **LEB-03-145** in various solvents is limited. Commercial suppliers recommend referring to the Certificate of Analysis for specific lot-dependent information.

For a related compound, LEB-03-146, which also functions as a WEE1 DUBTAC but with a different linker (PEG2), some general solubility information is available, which may serve as a preliminary reference.

Table 1: Solubility and Preparation of LEB-03-146 Stock Solutions

Solvent	Concentration	Notes
DMSO	≥ 34.8 mg/mL (≥ 30 mM)	" \geq " indicates that the compound is soluble at this concentration, but the saturation point is not known.

It is crucial to note that the solubility of **LEB-03-145** may differ from that of LEB-03-146 due to structural differences in their linkers.

Stability and Storage

Proper storage and handling are critical to maintaining the integrity of **LEB-03-145**.

Table 2: Recommended Storage Conditions for **LEB-03-145** and a Related Compound

Compound	Form	Recommended Storage	Duration
LEB-03-145	Solid	Room temperature (in continental US)	Varies; refer to Certificate of Analysis
LEB-03-146	Stock Solution	-20°C	1 month
		-80°C	6 months

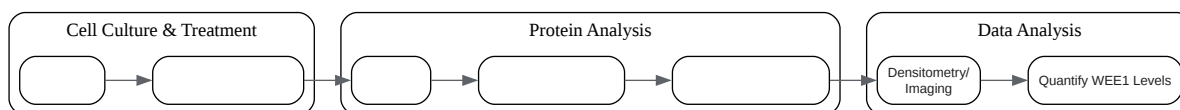
It is strongly advised to use stock solutions of related compounds within the specified timeframes to ensure experimental reproducibility.[2] For **LEB-03-145**, adherence to the storage conditions provided on the Certificate of Analysis is paramount.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **LEB-03-145** are described in the primary literature. Researchers should consult the supplementary information of the referenced publication for step-by-step procedures.

General Workflow for Assessing DUBTAC-mediated Protein Stabilization:

The following diagram illustrates a typical workflow to investigate the effect of a DUBTAC like **LEB-03-145** on target protein stability.



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A generalized workflow for evaluating the effect of **LEB-03-145** on WEE1 protein levels.

Signaling Pathway

LEB-03-145 is designed to modulate the ubiquitin-proteasome system to achieve targeted protein stabilization. The diagram below outlines the intended mechanism of action.

The proposed mechanism of action for **LEB-03-145** in stabilizing the WEE1 protein.

This guide summarizes the currently available data on **LEB-03-145**. For detailed experimental procedures and further data, researchers are encouraged to consult the primary scientific literature.

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References

- 1. medchemexpress.com [medchemexpress.com]
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